

Technical Guide: Mass Spectrometry

Fragmentation Pattern of Methyl 4-ethynynicotinate

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Compound of Interest

Compound Name: *Methyl 4-ethynylpyridine-3-carboxylate*

CAS No.: *1256818-09-3*

Cat. No.: *B12336879*

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Executive Summary

Methyl 4-ethynynicotinate (CAS: 216444-00-7) is a critical heterocyclic building block, most notably serving as a key intermediate in the synthesis of the tyrosine kinase inhibitor Ponatinib. Its structural integrity—defined by the 3,4-disubstituted pyridine core—is essential for the efficacy of downstream coupling reactions (e.g., Sonogashira coupling).

This guide provides a definitive analysis of its mass spectrometry (MS) fragmentation behavior. By contrasting it with structural isomers and synthetic precursors, we establish a self-validating identification protocol for researchers in drug discovery and process chemistry.

Experimental Configuration

To ensure reproducibility, the following protocols for Gas Chromatography (GC-MS) and Liquid Chromatography (LC-MS) are recommended. These methods cover both structural fingerprinting (EI) and high-throughput purity analysis (ESI).

Protocol A: GC-MS (Structural Fingerprinting)

- System: Agilent 7890B/5977B or equivalent single quadrupole MS.
- Ionization: Electron Impact (EI) at 70 eV.[\[1\]](#)
- Column: DB-5ms Ultra Inert (30 m × 0.25 mm × 0.25 μm).
- Inlet: Split 20:1 at 250°C.
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Oven Program: 60°C (1 min hold) → 20°C/min → 280°C (3 min hold).
- Detection: Full Scan (m/z 40–350).

Protocol B: LC-MS (Purity & Process Monitoring)

- System: Thermo Q-Exactive or Waters Xevo (Q-TOF/Orbitrap).
- Ionization: Electrospray Ionization (ESI) in Positive Mode (+).
- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 × 50 mm, 1.7 μm).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.
 - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Key Setting: Source Voltage 3.5 kV; Capillary Temp 320°C.

Fragmentation Analysis (EI-MS)

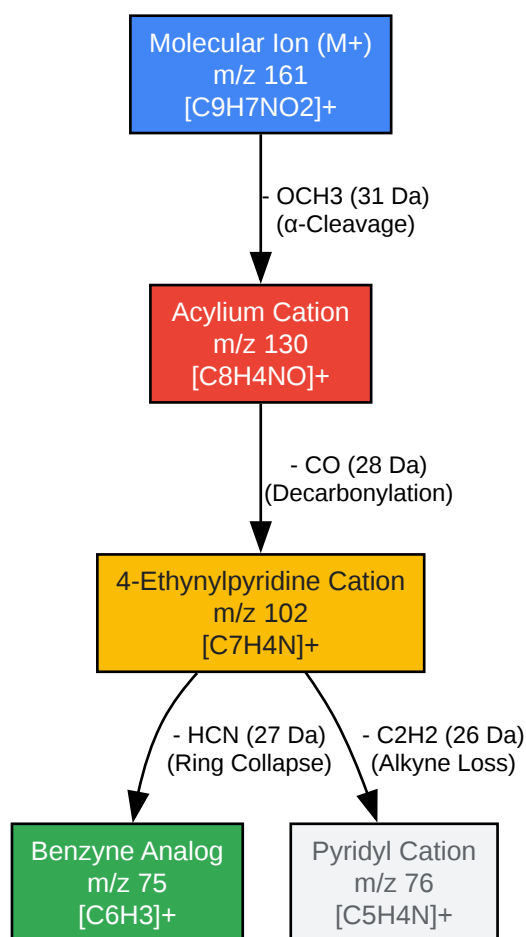
The electron impact mass spectrum of methyl 4-ethynylnicotinate (MW 161.16) is dominated by the stability of the pyridine ring and the lability of the methyl ester group.

Mechanistic Pathway[2][3][4][5]

- Molecular Ion (M^+ , m/z 161): The parent ion is observed with moderate intensity. The odd mass number confirms the presence of an odd number of nitrogen atoms (Nitrogen Rule).
- α -Cleavage (Loss of Methoxy, m/z 130): The base peak or major fragment arises from the loss of the methoxy radical ($\bullet OCH_3$, 31 Da). This generates a resonance-stabilized acylium ion.
 - Ortho-Effect Note: Unlike its isomers, the 4-ethynyl group is ortho to the ester. The resulting acylium ion (m/z 130) can be stabilized by the electron-rich alkyne via cyclization, forming a pseudo-fused bicyclic cation (furo[3,2-c]pyridine-like structure). This makes the m/z 130 peak significantly more abundant than in meta or para isomers.
- Decarbonylation (Loss of CO, m/z 102): The acylium ion ejects carbon monoxide (28 Da) to form the 4-ethynylpyridine cation (m/z 102).
- Ring Fragmentation (m/z 75/76):
 - Loss of HCN: Common in pyridines, the m/z 102 ion loses HCN (27 Da) to form a benzyne-like species at m/z 75.
 - Loss of Acetylene: Alternatively, loss of the ethynyl moiety (C_2H_2 , 26 Da) yields the pyridyl cation (m/z 76).

Visualization: Fragmentation Logic Tree

The following diagram illustrates the causal fragmentation pathway, highlighting the specific mass losses.



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Caption: EI-MS fragmentation pathway of methyl 4-ethynynicotinate showing sequential loss of ester and ring components.

Comparative Profiling & Data Interpretation

To validate the identity of methyl 4-ethynynicotinate, it must be distinguished from its precursors and potential degradants.

Table 1: Diagnostic Ion Comparison

Compound	Role	Molecular Ion (M ⁺)	Key Fragment 1	Key Fragment 2	Differentiating Feature
Methyl 4-ethynynicotinate	Target	161	130 (M-31)	102 (M-59)	Ortho-stabilized m/z 130
Methyl 4-chloronicotinate	Precursor	171 / 173	140 / 142	112 / 114	Chlorine Isotope Pattern (3:1)
Methyl 4-iodonicotinate	Precursor	263	136 (M-127)	105	Loss of Iodine (M-127) is dominant
4-Ethynynicotinic Acid	Hydrolysis Impurity	147	130 (M-17)	102	Loss of OH (17) vs OCH3 (31)
Methyl 6-ethynynicotinate	Isomer	161	130	102	Lower abundance of m/z 130 (No ortho effect)

Comparative Decision Logic

When analyzing crude reaction mixtures (e.g., Sonogashira coupling), use this logic to confirm product identity:

- Check M⁺ Region:
 - If m/z 263 is present

Unreacted Iodo-precursor.
 - If m/z 171/173 (3:1 ratio) is present

Chloro-impurity (from starting material contamination).

- If m/z 161 is the dominant peak

Proceed to Step 2.

- Analyze Fragmentation (MS/MS or EI):

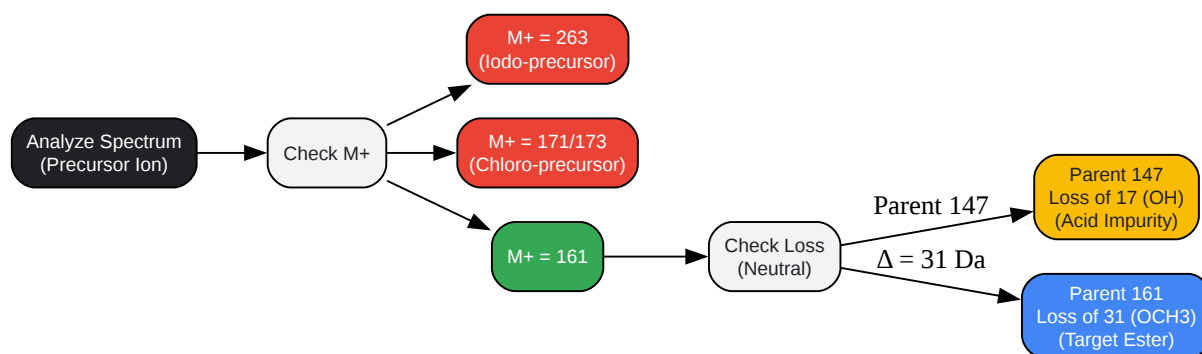
- Look for the transition 161

130.

- differentiation from Acid: The acid form (MW 147) also produces m/z 130 (loss of OH), but the parent is 147. If you see 161

130, it is the ester.

- differentiation from Isomer: While difficult in low-res MS, the retention time is the primary discriminator. However, the 130/102 ratio is typically higher in the 4-isomer (target) than the 6-isomer due to the ortho-stabilization of the acylium ion.



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Caption: Decision tree for distinguishing Methyl 4-ethynynicotinate from common synthesis impurities.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 640163, Methyl 4-ethynylbenzoate (Analogous Fragmentation Data). Retrieved from [\[Link\]](#)
- NIST Mass Spectrometry Data Center. Benzene, 1-ethynyl-4-methyl- (Ethynyl-toluene fragmentation patterns). NIST Chemistry WebBook, SRD 69.[2] Retrieved from [\[Link\]](#)
- Smyth, T. J., et al. (2007). Characterisation of nicotine and related compounds using electrospray ionisation with ion trap mass spectrometry. Rapid Communications in Mass Spectrometry, 21(4), 557-566. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. Fragmentation Patterns in Mass Spectra: Esters and Pyridines. Retrieved from [\[Link\]](#)

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- 2. Ethyl 4-methylbenzoate [webbook.nist.gov]
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